

# A Technical Guide to 1,4-Octadiene: Commercial Availability, Synthesis, and Applications

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## Compound of Interest

Compound Name: 1,4-Octadiene

Cat. No.: B1583894

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This in-depth guide provides a comprehensive overview of **1,4-octadiene**, a valuable diene in organic synthesis and polymer chemistry. This document details its commercial availability from various suppliers, outlines a common laboratory-scale synthesis, and presents an experimental protocol for its application in polymerization.

## Commercial Availability and Suppliers

**1,4-Octadiene** is commercially available from several chemical suppliers, primarily as a mixture of cis and trans isomers. While most suppliers indicate the presence of both isomers, the specific ratio is often not detailed in standard product listings. For research and development purposes, it is crucial to consult the certificate of analysis or contact the supplier directly for lot-specific isomer distribution. The purity of commercially available **1,4-octadiene** is generally suitable for most synthetic applications.

Below is a summary of prominent suppliers and their typical product specifications.

Supplier	Product Name	Purity	Isomer Information	CAS Number
TCI America	1,4-Octadiene (cis- and trans- mixture)	>95.0% (GC)	Mixture of cis and trans	5675-25-2
BOC Sciences	1,4-Octadiene (cis+trans)	Not specified	Mixture of cis and trans	5675-25-2[1]
Santa Cruz Biotechnology	1,4-Hexadiene, mixture of cis and trans	Not specified	Mixture of cis and trans	592-45-0
ChemicalBook	1,4-OCTADIENE	95+%, 97%	cis-and trans- mixture	5675-25-2[2]

Note: Data is compiled from publicly available information and may vary. It is recommended to obtain the latest specifications from the respective suppliers.

## Physicochemical Properties

A summary of the key physical and chemical properties of **1,4-octadiene** is provided in the table below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>14</sub>	[1]
Molecular Weight	110.20 g/mol	[1]
Boiling Point	120.3 °C (estimated)	[3]
Density	0.74 g/cm <sup>3</sup>	[2]
Flash Point	13.6 °C (estimated)	[3]
Solubility	Insoluble in water	
Appearance	Colorless liquid	

## Synthesis of 1,4-Octadiene

A common laboratory-scale synthesis of 1,4-dienes involves the coupling of an allyl electrophile with a vinyl organometallic reagent. The following is a representative protocol for the synthesis of a 1,4-diene, which can be adapted for **1,4-octadiene**.

### Experimental Protocol: Palladium-Catalyzed Cross-Coupling for 1,4-Diene Synthesis

This protocol describes a general method for the palladium-catalyzed cross-coupling of a vinyltrifluoroborate with an allyl acetate to form a 1,4-diene. This method is adaptable for the synthesis of **1,4-octadiene** by selecting the appropriate starting materials (e.g., 1-pentenyltrifluoroborate and allyl acetate).

#### Materials:

- Potassium vinyltrifluoroborate (or appropriate substituted vinyltrifluoroborate)
- Allyl acetate (or appropriate substituted allyl acetate)
- Palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ )
- Base (e.g.,  $\text{K}_2\text{CO}_3$ )
- Solvent (e.g., THF/ $\text{H}_2\text{O}$  mixture)
- Standard laboratory glassware and inert atmosphere setup (e.g., Schlenk line)

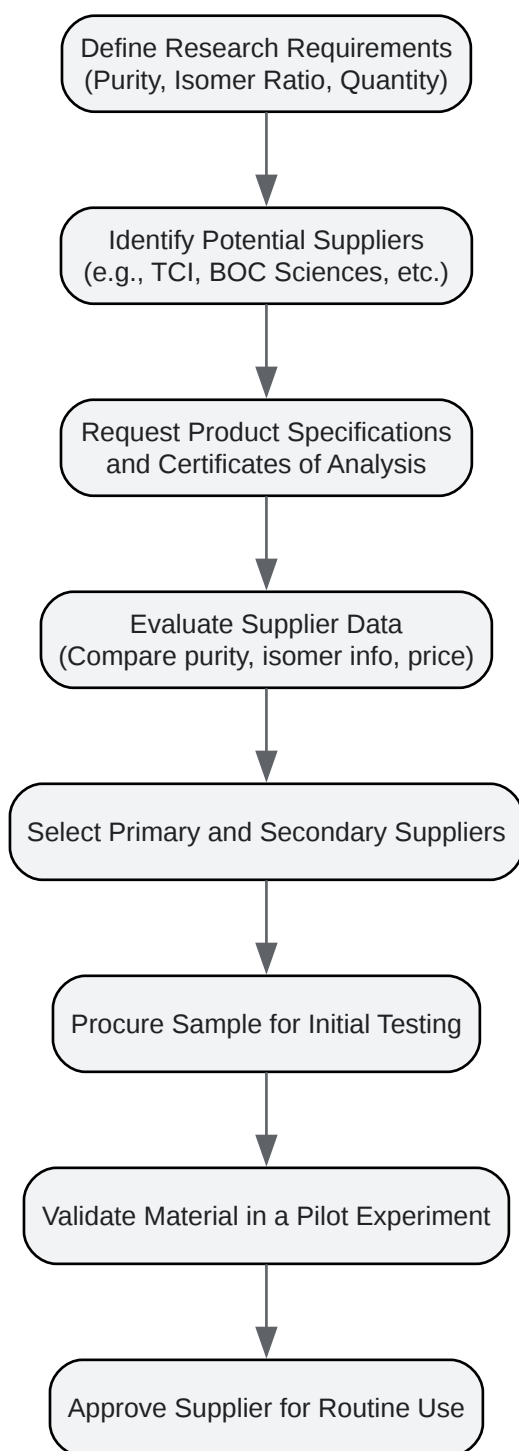
#### Procedure:

- To a flame-dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add the palladium catalyst and the base.
- Add the potassium vinyltrifluoroborate and the allyl acetate to the flask.
- Add the degassed solvent mixture to the flask via syringe.

- Stir the reaction mixture at the desired temperature (e.g., room temperature to reflux) and monitor the reaction progress by a suitable analytical technique (e.g., TLC or GC).
- Upon completion, cool the reaction mixture to room temperature and quench with water.
- Extract the aqueous layer with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Combine the organic layers, dry over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ), filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired 1,4-diene.

#### Logical Workflow for Supplier Selection

The selection of a suitable supplier for **1,4-octadiene** for research and development purposes involves a logical workflow to ensure the quality and consistency of the starting material.



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Caption: A logical workflow for selecting a **1,4-octadiene** supplier.

## Application in Polymer Chemistry

1,4-Dienes are valuable monomers in polymerization reactions, particularly in coordination polymerization using Ziegler-Natta or metallocene catalysts. The resulting polymers can have interesting microstructures and properties.

## Experimental Protocol: Ziegler-Natta Polymerization of a 1,4-Diene

This protocol provides a general procedure for the polymerization of a 1,4-diene using a Ziegler-Natta catalyst system. This can be adapted for the polymerization of **1,4-octadiene**.

Materials:

- **1,4-Octadiene** (purified and dried)
- Ziegler-Natta catalyst components (e.g.,  $\text{TiCl}_4$  and a trialkylaluminum co-catalyst like triethylaluminum)
- Anhydrous, deoxygenated hydrocarbon solvent (e.g., toluene or heptane)
- Inert atmosphere glovebox or Schlenk line
- Polymerization reactor (e.g., a jacketed glass reactor with mechanical stirring)

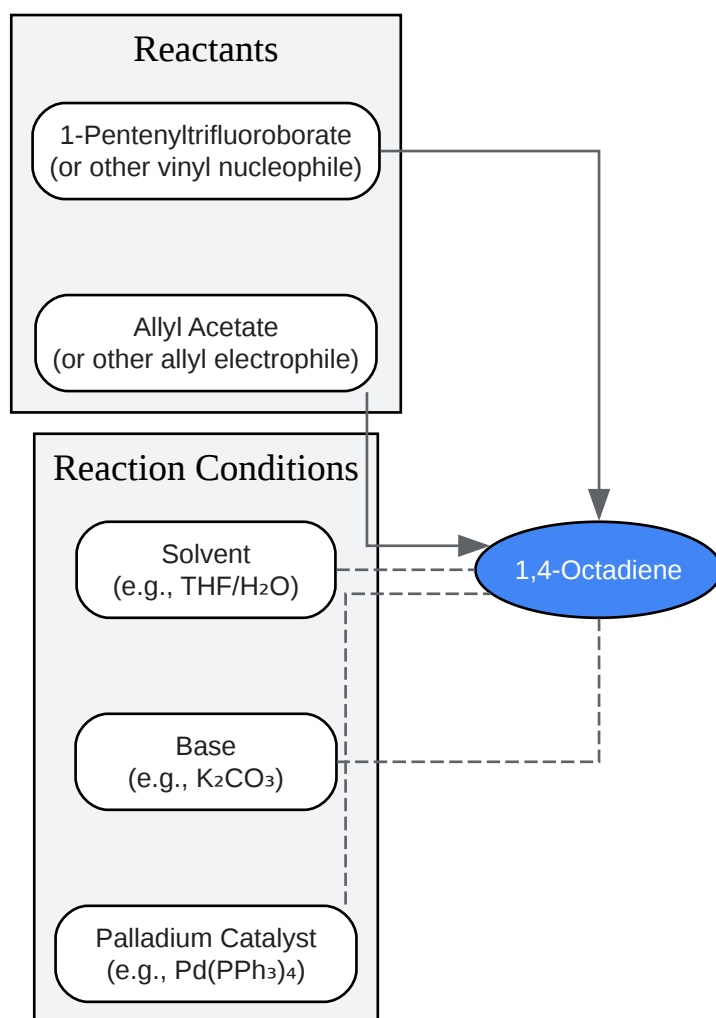
Procedure:

- Thoroughly dry all glassware and the reactor under vacuum and purge with an inert gas.
- Inside a glovebox or under a positive pressure of inert gas, charge the reactor with the anhydrous solvent.
- Add the trialkylaluminum co-catalyst to the solvent and stir.
- Separately, prepare a solution or slurry of the titanium tetrachloride in the solvent.
- Slowly add the titanium tetrachloride solution to the reactor containing the co-catalyst. An immediate color change and/or precipitation may be observed, indicating the formation of the active catalyst.

- Age the catalyst for a specific period at a controlled temperature, as determined by the specific catalyst system.
- Introduce the purified **1,4-octadiene** monomer to the reactor.
- Maintain the polymerization at a constant temperature and monitor the reaction progress (e.g., by observing the increase in viscosity or by taking samples for analysis).
- After the desired polymerization time, quench the reaction by adding a deactivating agent (e.g., an alcohol like isopropanol).
- Precipitate the polymer by pouring the reaction mixture into a large volume of a non-solvent (e.g., methanol or ethanol).
- Collect the polymer by filtration, wash it thoroughly with the non-solvent to remove catalyst residues, and dry it under vacuum to a constant weight.

#### Synthesis Pathway of **1,4-Octadiene**

The synthesis of **1,4-octadiene** can be achieved through various catalytic cross-coupling reactions. A representative pathway is the palladium-catalyzed coupling of an allyl species with a vinyl species.



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Caption: A representative synthesis pathway for **1,4-octadiene**.

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## References

- 1. 1,4-Octadiene [webbook.nist.gov]
- 2. 1,4-Octadiene [webbook.nist.gov]



- 3. 1,4-Octadiene | C<sub>8</sub>H<sub>14</sub> | CID 5364369 - PubChem [pubchem.ncbi.nlm.nih.gov]
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